Introduction: The Pyrazole-4-carbaldehyde Core in Modern Chemistry

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Compound of Interest

Compound Name:	*3-(5-methylfuran-2-yl)-1-phenyl-1H-pyrazole-4-carbaldehyde*
CAS No.:	*210825-08-4*
Cat. No.:	*B187235*

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Pyrazoles, five-membered heterocyclic compounds featuring two adjacent nitrogen atoms, represent a cornerstone in the field of medicinal chemistry. Their derivatives are integral components of a wide array of pharmaceuticals, lauded for their diverse biological activities, including anti-inflammatory, antimicrobial, and anticancer properties. Within this privileged scaffold, substituted pyrazole-4-carbaldehydes emerge as exceptionally valuable building blocks. The formyl group at the C4 position acts as a versatile synthetic handle, enabling a vast range of chemical transformations for constructing complex molecular architectures.

Understanding the fundamental physicochemical properties of this molecular class is paramount for any researcher in drug discovery or materials science. These properties—spanning from solid-state structure and electronic character to solubility and reactivity—govern a molecule's behavior from the reaction flask to complex biological systems. This guide provides a detailed examination of these core characteristics, synthesizing technical data with field-proven insights to empower researchers in their synthetic planning and application design.

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Part 1: Synthesis and Purification – The Vilsmeier-Haack Reaction

The most prevalent and efficient method for introducing a formyl group onto the pyrazole ring is the Vilsmeier-Haack reaction. This reaction is prized for its reliability in formylating electron-rich heterocyclic compounds.

Causality Behind the Method: The Vilsmeier Reagent

The key to this transformation is the Vilsmeier reagent, a chloroiminium salt, which is typically prepared in situ from phosphorus oxychloride ($POCl_3$) and a substituted amide, most commonly N,N-dimethylformamide (DMF). This reagent serves as a mild electrophile, which is crucial for reacting with the electron-rich pyrazole ring without causing decomposition. The reaction's regioselectivity, favoring the C4 position, is a direct consequence of the electronic distribution within the pyrazole ring, where C4 is most susceptible to electrophilic attack. While other methods like the Duff reaction exist, the Vilsmeier-Haack reaction is generally preferred for its broader substrate scope and higher yields.

Experimental Protocol: Vilsmeier-Haack Formylation of a Substituted Pyrazole

This protocol provides a generalized, self-validating methodology. Monitoring by Thin-Layer Chromatography (TLC) at each stage is critical for ensuring reaction completion and purity.

1. Preparation of the Vilsmeier Reagent:

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere (N_2 or Ar), place anhydrous DMF (3.0 equivalents).
- Cool the flask to 0 °C using an ice-water bath.
- Add phosphorus oxychloride ($POCl_3$) (1.2 equivalents) dropwise to the cooled DMF with vigorous stirring. Caution: This reaction is exothermic.
- After the addition is complete, allow the mixture to stir at 0 °C for 30-60 minutes. The formation of the Vilsmeier reagent is often indicated by the appearance of a colorless to pale yellow solid or viscous liquid.

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2. Formylation Reaction:

- Dissolve the substituted pyrazole (1.0 equivalent) in a minimal amount of anhydrous DMF or an appropriate solvent like dichloromethane (DCM).
- Add the pyrazole solution dropwise to the pre-formed Vilsmeier reagent at 0-5 °C.
- After the addition, allow the reaction mixture to warm to room temperature and then heat to 60-80 °C. The optimal temperature and reaction time (typically 2-12 hours) are substrate-dependent and should be monitored by TLC.

3. Work-up and Purification:

- Cool the reaction mixture to 0 °C.
- Carefully and slowly pour the reaction mixture onto crushed ice or into a cold, saturated aqueous solution of sodium bicarbonate to quench the reaction. Caution: Quenching is highly exothermic.
- Adjust the pH to ~7-8 with a suitable base (e.g., $NaHCO_3$ or NaOH solution).
- Extract the aqueous layer multiple times with an organic solvent (e.g., ethyl acetate or dichloromethane). If the product has some water solubility, saturating the aqueous layer with NaCl can improve extraction efficiency.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Concentrate the solvent in vacuo.
- Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the pure substituted pyrazole-4-carbaldehyde.

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Table 1: Example Conditions for Vilsmeier-Haack Formylation of Pyrazoles

Precursor	Reaction Conditions	Yield (%)	Reference
1-Benzyl-2-(1-(4-fluorophenyl)ethylidene)hydrazone	$POCl_3$/DMF, 0 °C to 70 °C, 5-6 h	Good	
Hydrazones of diacetylcarbazoles	$POCl_3$/DMF, 70 °C, 5 h	Excellent	
1,3-Disubstituted-5-chloro-1H-pyrazoles	$POCl_3$/DMF, 0 °C then 120 °C, 2 h	Good	
N'-(1-(Aryl)ethylidene)-2-(phenoxy)acetohydrazides	$POCl_3$/DMF, reflux	Good	N/A

Part 2: Structural and Spectroscopic Characterization

Rigorous structural elucidation is the bedrock of chemical research. For pyrazole-4-carbaldehydes, a combination of spectroscopic methods and X-ray crystallography provides a complete picture of their molecular architecture.

Spectroscopic Signature

- ^{1}H NMR Spectroscopy: The most diagnostic signal is the aldehyde proton (CHO), which typically appears as a singlet far downfield, around δ 9.8-10.2 ppm. The pyrazole ring proton at the C5 position (H5) also gives a characteristic singlet, usually in the range of δ 8.1-8.5 ppm. Protons on substituents will appear in their expected regions.

- ^{13}C NMR Spectroscopy: The carbonyl carbon of the aldehyde is a key identifier, resonating at approximately δ 183-185 ppm. The pyrazole ring carbons (C3, C4, C5) have distinct chemical shifts that can be influenced by the nature of the substituents.

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- FT-IR Spectroscopy: A strong, sharp absorption band corresponding to the C=O stretch of the aldehyde group is readily observed in the region of 1660-1680 cm^{-1}.

Table 2: Representative Spectroscopic Data for a Substituted Pyrazole-4-carbaldehyde

(Example: 3-(2-chloroethoxy)-1-(4-methoxyphenyl)-1H-pyrazole-4-carbaldehyde)

Feature	Technique	Characteristic Signal (δ ppm or ν cm^{-1})
Aldehyde Proton (-CHO)	^{1}H NMR	9.86 (singlet)
Pyrazole H5 Proton	^{1}H NMR	8.15 (singlet)
Aldehyde Carbonyl (-CHO)	^{13}C NMR	183.1
Pyrazole C3, C4, C5	^{13}C NMR	163.0, 110.9, 129.3
Aldehyde C=O Stretch	FT-IR	1667

Definitive Structure: X-ray Crystallography

Single-crystal X-ray diffraction provides unambiguous proof of structure, detailing bond lengths, angles, and crucially, intermolecular interactions in the solid state. Studies on various pyrazole-4-carbaldehyde derivatives reveal common packing motifs. These include:

- Hydrogen Bonding: In N-unsubstituted pyrazoles, the pyrrole-like NH group is a potent hydrogen bond donor, often interacting with the aldehyde oxygen or a pyrazole nitrogen of an adjacent molecule.
- π-π Stacking: The planar pyrazole and any aromatic substituent rings frequently engage in π-π stacking, with centroid-to-centroid distances typically around 3.8 Å.
- C-H···O Interactions: Weak hydrogen bonds between carbon-hydrogen bonds and the aldehyde oxygen are also common and contribute to the stability of the crystal lattice.

These non-covalent interactions are not merely structural curiosities; they are critical determinants of crystal lattice energy, which in turn influences melting point and solubility.

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The Phenomenon of Tautomerism

For N-unsubstituted pyrazoles, the issue of annular prototropic tautomerism is of fundamental importance. This involves the migration of a proton between the two ring nitrogen atoms (N1 and N2), leading to an equilibrium between two distinct tautomeric forms.

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The position of this equilibrium is highly sensitive to:

- Electronic Nature of Substituents: Electron-withdrawing groups tend to favor the tautomer where the NH proton is on the nitrogen atom further away from the substituent. Conversely, electron-donating groups favor the tautomer with the proton on the adjacent nitrogen.
- Solvent Polarity: The solvent can influence the equilibrium by selectively solvating one tautomer over the other through hydrogen bonding.
- Physical State: The tautomer that predominates in solution may not be the same one present in the solid crystal, where packing forces dictate the most stable form.

Understanding which tautomer is present under physiological conditions is critical, as the different forms will have distinct hydrogen bonding patterns and dipole moments, leading to different receptor binding affinities.

Part 3: Physicochemical Properties in Drug Development

Beyond structure, several key physicochemical properties dictate the "drug-likeness" of a molecule.

Electronic Properties and Reactivity

The substituents on the pyrazole ring modulate the electronic properties of the entire molecule. Electron-withdrawing groups (e.g., $-NO_2$, -Cl) decrease the electron density of the ring and make the aldehyde carbon more electrophilic. Electron-donating groups (e.g., $-OCH_3$, $-CH_3$)

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have the opposite effect. This electronic tuning is a powerful tool for medicinal chemists to optimize a compound's reactivity and its potential for forming key interactions with a biological target. The aldehyde group itself is a gateway for further chemical diversification through reactions such as:

- Condensation with amines to form Schiff bases
- Oxidation to carboxylic acids
- Reduction to alcohols
- Wittig reactions to form alkenes

Solubility

Aqueous solubility is a critical factor for oral bioavailability. Pyrazole derivatives, being relatively planar and aromatic, often exhibit low aqueous solubility due to strong, stable crystal lattice packing.

Experimental Protocol: Kinetic Solubility Measurement

- Prepare a high-concentration stock solution of the test compound in DMSO (e.g., 10 mM).
- Add a small aliquot of the DMSO stock solution to a buffered aqueous solution (e.g., Phosphate-Buffered Saline, pH 7.4).
- Shake the mixture vigorously for a set period (e.g., 1-2 hours) at a constant temperature.
- Filter the solution through a 0.45 µm filter to remove any precipitated compound.
- Quantify the concentration of the dissolved compound in the filtrate using a validated analytical method such as HPLC-UV or LC-MS/MS. This concentration represents the kinetic solubility.

Lipophilicity (LogP)

Lipophilicity, the measure of a compound's partitioning between an oily (octanol) and an aqueous phase, is described by the partition coefficient, LogP. It is a key predictor of a drug's

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ability to cross cell membranes.

- Calculated LogP: For the parent 1H-pyrazole-4-carbaldehyde, the calculated XLogP3 is -0.9, indicating a relatively hydrophilic nature.
- Modulation by Substituents: The LogP value is highly dependent on the substituents. Adding lipophilic groups (e.g., phenyl, tert-butyl) will increase the LogP, while adding polar groups (e.g., -OH, -COOH) will decrease it. This property must be carefully balanced; while high lipophilicity can improve membrane permeability, it can also lead to poor solubility and increased metabolic clearance.

Table 3: Key Physicochemical Properties of 1H-Pyrazole-4-carbaldehyde

Property	Value	Significance in Drug Discovery
Molecular Weight	96.09 g/mol	Adheres to Lipinski's Rule of Five (MW < 500)
XLogP3	-0.9	Indicates hydrophilicity; will increase with substitution
Hydrogen Bond Donors	1	The N-H group is a key interaction point
Hydrogen Bond Acceptors	2	The pyridine-like N and aldehyde O can interact with biological targets
Rotatable Bonds	1	Low number indicates conformational rigidity, which can be favorable for binding

Conclusion: A Versatile Scaffold with Tunable Properties

Substituted pyrazole-4-carbaldehydes represent a class of molecules with immense value in synthetic and medicinal chemistry. Their straightforward synthesis, primarily via the Vilsmeier-

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Haack reaction, makes them highly accessible starting materials. The true power of this scaffold lies in its tunability. Through judicious choice of substituents on the pyrazole ring, researchers can precisely modulate a wide range of physicochemical properties—from electronic character and solid-state packing to solubility and lipophilicity. This control allows for the rational design of molecules with optimized characteristics for specific applications, particularly in the development of novel therapeutics. A thorough understanding of the principles outlined in this guide is essential for any scientist seeking to unlock the full potential of this privileged heterocyclic core.

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- To cite this document: BenchChem. [Introduction: The Pyrazole-4-carbaldehyde Core in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187235/docs#introduction-the-pyrazole-4-carbaldehyde-core-in-modern-chemistry]

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